

# Physical properties of 2,4-Dimethyl-3-ethylpyrrole (boiling point, density)

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## Compound of Interest

Compound Name: 3-Ethyl-2,4-dimethyl-1H-pyrrole

Cat. No.: B031982

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## Technical Guide: Physical Properties of 2,4-Dimethyl-3-ethylpyrrole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of 2,4-Dimethyl-3-ethylpyrrole, a heterocyclic organic compound of interest in various research and development applications. This document summarizes its boiling point and density, outlines general experimental methodologies for their determination, and presents a logical workflow for these characterizations.

## Core Physical Properties

2,4-Dimethyl-3-ethylpyrrole, also known as Kryptopyrrole, is a substituted pyrrole with the chemical formula C<sub>8</sub>H<sub>13</sub>N. Understanding its physical characteristics is fundamental for its application in chemical synthesis and drug development, particularly for ensuring appropriate handling, reaction conditions, and purification procedures.

## Quantitative Data Summary

The essential physical properties of 2,4-Dimethyl-3-ethylpyrrole are presented in the table below for quick reference and comparison.

Physical Property	Value	Conditions
Boiling Point	197 °C	at 710 mmHg
Density	0.913 g/mL	at 25 °C

## Experimental Protocols

The following sections describe generalized experimental protocols for the determination of the boiling point and density of liquid organic compounds like 2,4-Dimethyl-3-ethylpyrrole. It is important to note that the specific methods used to obtain the literature values cited may vary.

### Boiling Point Determination (Capillary Method)

A common and effective method for determining the boiling point of a small quantity of a liquid is the capillary method, often carried out in a Thiele tube or a similar heating apparatus.[1][2]

Methodology:

- A small amount of the liquid sample is placed in a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.
- The fusion tube assembly is attached to a thermometer and heated in a controlled manner, typically using an oil bath within a Thiele tube to ensure uniform heat distribution.[1]
- As the temperature rises, the air trapped in the capillary tube expands and escapes.
- When the boiling point of the liquid is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[1][2]
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid begins to enter the capillary tube.[2]

## Density Determination (Pycnometer or Graduated Cylinder Method)

The density of a liquid can be accurately determined by measuring its mass and volume.

Methodology using a Graduated Cylinder:

- The mass of a clean, dry graduated cylinder is measured using an analytical balance.[3]
- A specific volume of the liquid is carefully added to the graduated cylinder, and the exact volume is read from the meniscus.[3]
- The graduated cylinder containing the liquid is then re-weighed to determine the combined mass.[3]
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the combined mass.
- The density is then calculated by dividing the mass of the liquid by its measured volume.[4] This process is typically repeated multiple times to ensure accuracy and precision.[3]

## Workflow for Physical Property Determination

The logical flow for the experimental determination of the boiling point and density of a chemical substance is outlined in the diagram below.

Caption: Workflow for the determination of boiling point and density.

## Safety and Handling

2,4-Dimethyl-3-ethylpyrrole is classified as a substance that can cause skin and serious eye irritation, and may cause respiratory irritation.[5][6] When handling this compound, it is imperative to use appropriate personal protective equipment (PPE), including gloves and safety glasses.[5] Work should be conducted in a well-ventilated area or under a fume hood.[7] Avoid breathing vapors or mists.[5] In case of contact with skin, wash thoroughly with water. If in eyes, rinse cautiously with water for several minutes.[5]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)